

Personal protective equipment for handling 1,1-Diphenylethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Diphenylethane

Cat. No.: B1196317

[Get Quote](#)

Essential Safety and Handling Guide for 1,1-Diphenylethane

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for handling **1,1-Diphenylethane**, including operational procedures and disposal plans. Adherence to these guidelines is essential for ensuring laboratory safety.

Chemical Properties and Hazards

1,1-Diphenylethane is an organic compound that is a colorless liquid at room temperature.^[1] It is characterized by two phenyl groups attached to a central ethane backbone.^[1] While stable under normal conditions, it is classified with several hazards.^{[1][2]}

Property	Value
Molecular Formula	C ₁₄ H ₁₄
Molecular Weight	182.26 g/mol [2] [3]
Boiling Point	272.6 ± 0.0 °C at 760 mmHg [3]
Melting Point	-18°C [3] [4]
Flash Point	109.6 ± 9.7 °C [3]
Density	1.0 ± 0.1 g/cm ³ [3]
Vapor Pressure	0.0 ± 0.3 mmHg at 25°C [3]
Solubility	Low solubility in water, more soluble in organic solvents [1]

Hazard Classification (GHS):[\[2\]](#)[\[5\]](#)

- Acute Toxicity (Inhalation): Harmful if inhaled.[\[2\]](#)[\[5\]](#)
- Skin Irritation: Causes skin irritation.[\[2\]](#)[\[5\]](#)
- Skin Sensitization: May cause an allergic skin reaction.[\[5\]](#)[\[6\]](#)
- Aspiration Hazard: May be fatal if swallowed and enters airways.[\[2\]](#)[\[5\]](#)
- Aquatic Hazard: Very toxic to aquatic life with long-lasting effects.[\[2\]](#)[\[5\]](#)

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial to minimize exposure when handling **1,1-Diphenylethane**.[\[7\]](#)

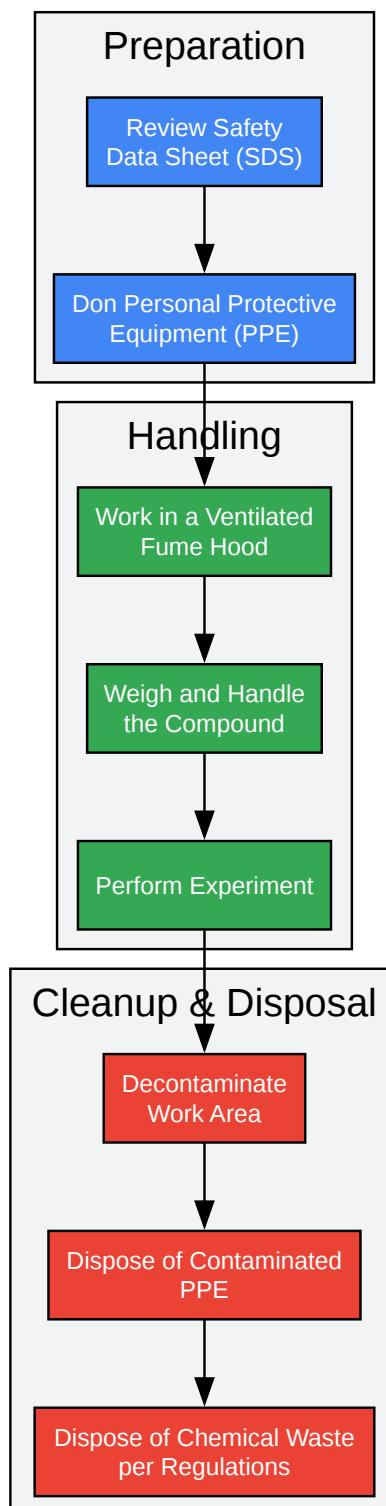
Body Part	Recommended PPE	Rationale
Eyes/Face	Chemical splash goggles and a face shield. [5]	Protects against splashes and airborne particles that can cause serious eye irritation. [5]
Skin (Hands)	Chemically resistant gloves (e.g., Neoprene, Nitrile/butadiene rubber, PVC). [5]	Prevents skin contact which can cause irritation and allergic reactions. [5] Gloves should be inspected before use.
Skin (Body)	Chemically impervious apron over a lab coat and full coverage clothing. [5]	Minimizes bodily exposure to accidental spills. [5]
Respiratory	A NIOSH-approved full-facepiece airline respirator in positive pressure mode, especially where ventilation is inadequate. [5]	Protects against inhalation of harmful mists or vapors. [5] Handling should occur in a chemical fume hood. [8]

Operational Plan: Handling and Storage

A systematic approach is essential for safely handling and storing **1,1-Diphenylethane**.

Workflow for Handling 1,1-Diphenylethane

Safe Handling Workflow for 1,1-Diphenylethane

[Click to download full resolution via product page](#)

Caption: Workflow for handling **1,1-Diphenylethane**.

Handling Procedures:

- Ventilation: Always handle **1,1-Diphenylethane** in a well-ventilated area or a chemical fume hood to control airborne levels.[5][8]
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[5] Do not breathe mist or vapors. [5]
- Hygiene: Wash hands and other exposed areas with mild soap and water before eating, drinking, or smoking, and when leaving work.[5]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[5] [8] Use non-sparking tools.[9]

Storage:

- Store in a cool, well-ventilated place.[5]
- Keep the container tightly closed.[5][8]
- Store away from strong oxidizing agents, as they may ignite the material.[5]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

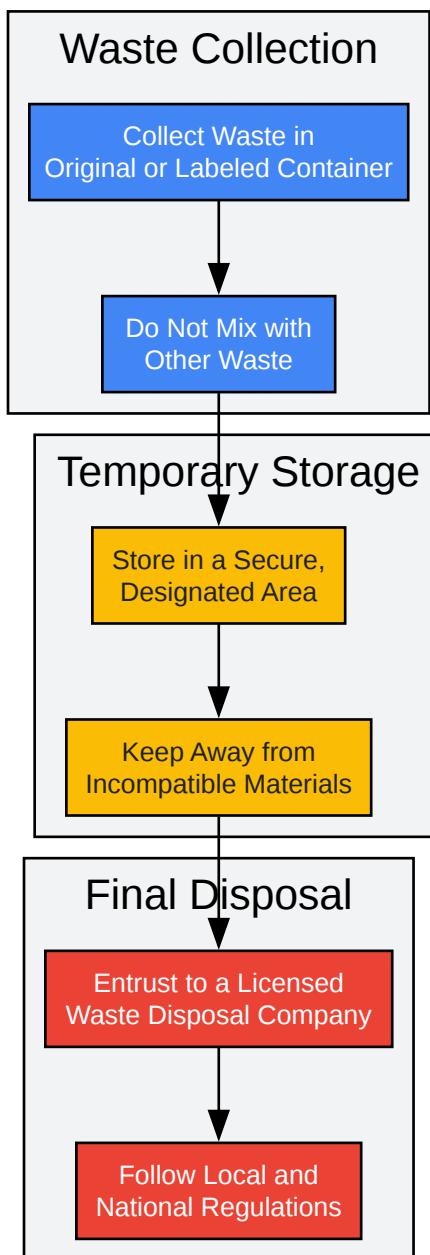
Emergency Situation	Procedure
Spill	Evacuate the area and eliminate all ignition sources. ^[8] Absorb the spill with inert, non-combustible material like sand or dry earth and transfer it to a suitable container for disposal. ^[8] Use non-sparking tools for collection. ^[8]
Inhalation	Remove the person to fresh air. ^[5] If breathing is difficult, administer oxygen. ^[9] If not breathing, give artificial respiration. ^[9] Seek immediate medical attention. ^[5]
Skin Contact	Immediately wash the affected area with plenty of soap and water. ^[5] Remove contaminated clothing and wash it before reuse. If skin irritation or a rash occurs, seek medical attention. ^[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. ^[10] Continue rinsing and get immediate medical attention. ^[5]
Ingestion	Do NOT induce vomiting. ^[5] Rinse the mouth thoroughly and immediately call a poison center or doctor. ^[5] This substance may be fatal if swallowed and enters the airways. ^{[2][5]}
Fire	Use carbon dioxide or dry powder for small fires. ^{[5][8]} For large fires, use water spray or fog. ^[8] Water or foam may cause frothing. ^[5] Firefighters should wear self-contained breathing apparatus and full protective gear. ^[6]

Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

Disposal Workflow

Disposal Workflow for 1,1-Diphenylethane

[Click to download full resolution via product page](#)

Caption: Disposal workflow for **1,1-Diphenylethane**.

Disposal Guidelines:

- **Regulations:** All waste materials must be disposed of in accordance with local, regional, and national regulations.[\[10\]](#)
- **Containers:** Leave chemicals in their original containers. Do not mix with other waste. Handle uncleaned containers as you would the product itself.
- **Professional Disposal:** Entrust the disposal of **1,1-Diphenylethane** and its containers to a licensed waste disposal company.[\[11\]](#)
- **Environmental Protection:** Avoid releasing the chemical into the environment.[\[5\]](#) Obtain consent from pollution control authorities before discharging to wastewater treatment plants.[\[5\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 612-00-0: 1,1-Diphenylethane | CymitQuimica [cymitquimica.com]
- 2. 1,1-Diphenylethane | C14H14 | CID 11918 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,1-Diphenylethane | CAS#:612-00-0 | Chemsoc [chemsoc.com]
- 4. 1,1-diphenylethane [stenutz.eu]
- 5. nctius.com [nctius.com]
- 6. fishersci.com [fishersci.com]
- 7. benchchem.com [benchchem.com]
- 8. 1,1-Diphenylethane(612-00-0)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 9. echemi.com [echemi.com]
- 10. fishersci.com [fishersci.com]
- 11. tcichemicals.com [tcichemicals.com]

- To cite this document: BenchChem. [Personal protective equipment for handling 1,1-Diphenylethane]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1196317#personal-protective-equipment-for-handling-1-1-diphenylethane>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com